

Personal protective equipment for handling 3-Methylheptan-2-one

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Compound of Interest

Compound Name: 3-Methylheptan-2-one

Cat. No.: B165630

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Essential Safety and Handling Guide for 3-Methylheptan-2-one

This guide provides crucial safety, handling, and disposal information for **3-Methylheptan-2-one** (CAS No: 2371-19-9), tailored for researchers, scientists, and professionals in drug development. Adherence to these protocols is essential for ensuring laboratory safety and regulatory compliance.

Physicochemical and Safety Data

Properly understanding the characteristics of **3-Methylheptan-2-one** is the first step in safe handling. The following table summarizes its key quantitative data.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₁₆ O	[1] [2]
Molar Mass	128.21 g/mol	[1] [2]
Density	0.811 - 0.8218 g/cm ³	[1] [3]
Boiling Point	155 - 167 °C	[1] [3]
Flash Point	44.6 °C	[1] [3]
Vapor Pressure	1.74 mmHg at 25°C	[1] [3]
Storage Temperature	2 - 8°C	[1] [3]
Hazard Statements	H226, H315, H319, H335	
Signal Word	Warning	

Hazard Statements:

- H226: Flammable liquid and vapor.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

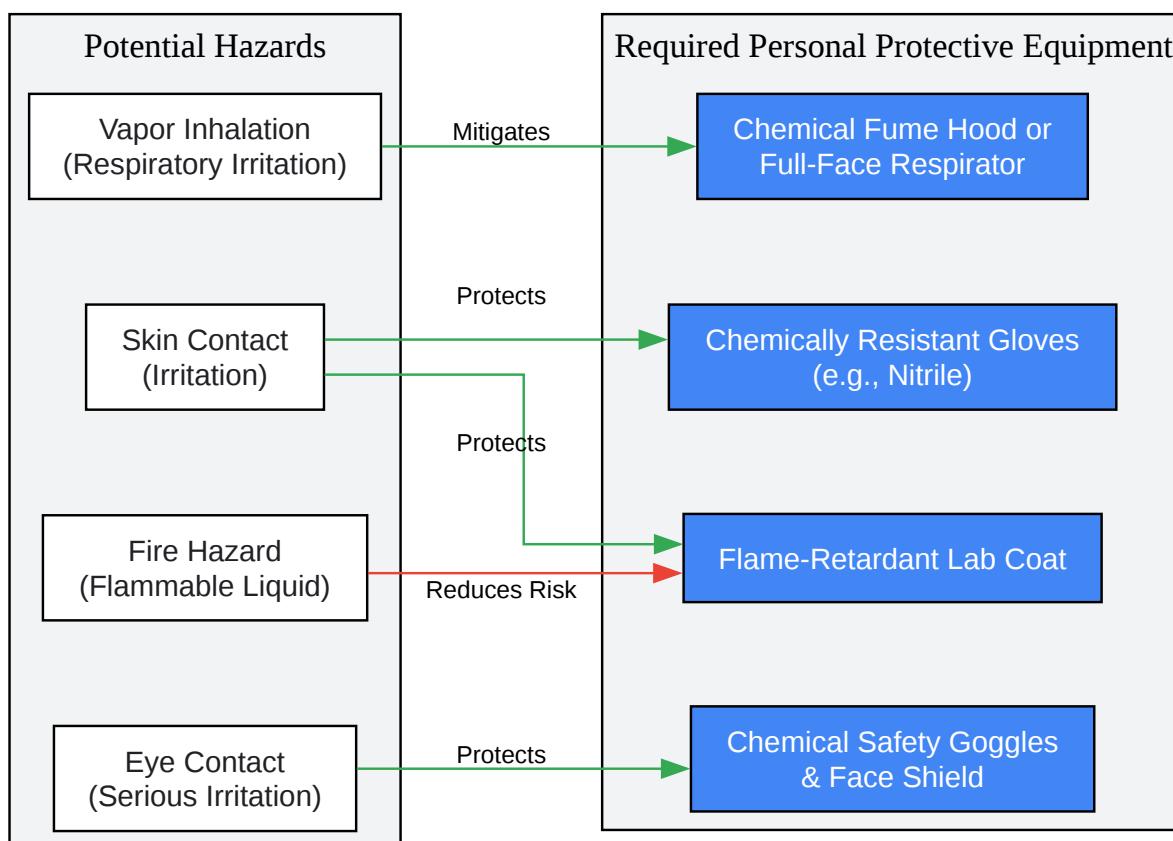
Operational and Disposal Plan

A systematic approach to handling and disposal is critical. The following sections provide step-by-step procedural guidance.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the primary defense against exposure. **3-Methylheptan-2-one** is a volatile liquid, and its vapor can cause irritation.[\[1\]](#)[\[4\]](#) It may also act as a neurotoxin.[\[5\]](#)

- Eye and Face Protection: Wear tightly fitting chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.[6][7] A face shield should be used if there is a splash hazard.
- Skin and Body Protection: A flame-retardant lab coat and impervious clothing are required to prevent skin contact.[6][8] Use chemically resistant gloves, such as nitrile gloves, and inspect them before each use.[8][9]
- Respiratory Protection: All handling of **3-Methylheptan-2-one** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.[8][9] If exposure limits are exceeded or irritation occurs, a full-face respirator with appropriate cartridges should be used.[6][7]



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Fig. 1: PPE selection based on the hazards of **3-Methylheptan-2-one**.

Step-by-Step Handling Protocol

- Preparation: Ensure that a chemical fume hood is operational. Clear the workspace of all unnecessary items and potential ignition sources like open flames or hot plates.[\[8\]](#)[\[9\]](#)
Confirm that an eyewash station and safety shower are accessible.[\[10\]](#)[\[11\]](#)
- Donning PPE: Put on all required PPE as specified above (lab coat, gloves, and safety goggles).
- Chemical Handling: Conduct all transfers and manipulations of **3-Methylheptan-2-one** inside the chemical fume hood.[\[9\]](#) Use non-sparking tools and ensure that all equipment is properly grounded to prevent static discharge.[\[8\]](#)[\[12\]](#)
- Storage Between Uses: Keep the container tightly closed when not in use.[\[8\]](#) Store it in a designated, cool, dry, and well-ventilated area away from incompatible materials such as oxidizing agents and strong acids.[\[1\]](#)[\[4\]](#)[\[8\]](#)
- Decontamination: After handling, wash hands and any exposed skin thoroughly with soap and water.[\[6\]](#) Decontaminate all surfaces and equipment used.

Step-by-Step Disposal Protocol

Improper disposal can lead to environmental contamination and create fire hazards.[\[9\]](#)

- Waste Segregation: Collect waste **3-Methylheptan-2-one** in a dedicated, clearly labeled, and sealable hazardous waste container.[\[9\]](#) The container must be compatible with flammable organic liquids. Do not mix with other waste streams, especially incompatible chemicals.[\[9\]](#)
- Container Labeling: Label the waste container with "Hazardous Waste," "Flammable Liquid," and the full chemical name: "**3-Methylheptan-2-one**."
- Temporary Storage: Store the sealed waste container in a designated satellite accumulation area that is cool, dry, and well-ventilated, away from heat and ignition sources.
- Final Disposal: Arrange for the disposal of the chemical waste through a licensed chemical destruction facility or via controlled incineration with flue gas scrubbing.[\[8\]](#) Never pour **3-Methylheptan-2-one** down the drain or dispose of it with regular trash.[\[8\]](#)[\[9\]](#)

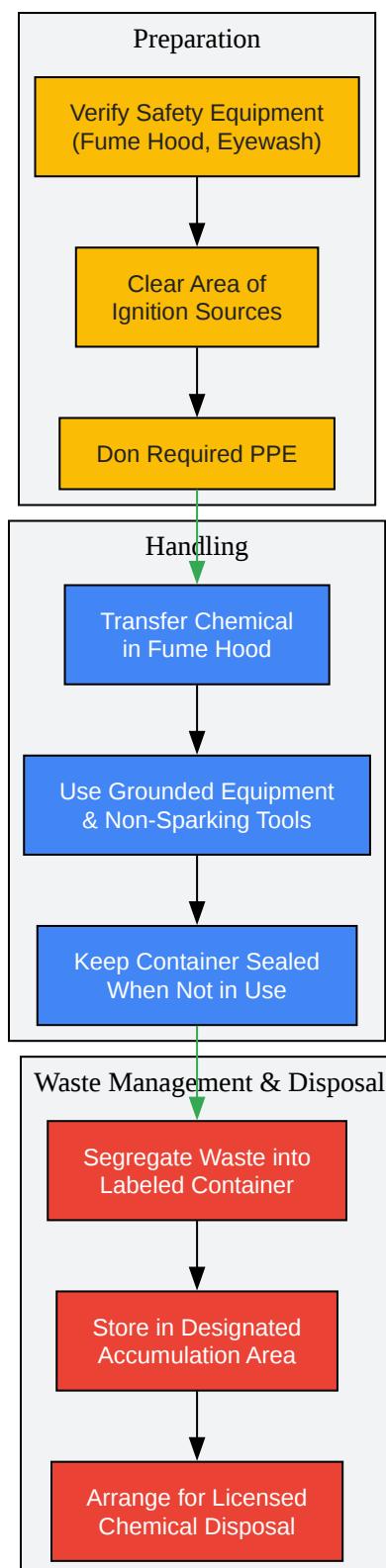
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Fig. 2: Workflow for the safe handling and disposal of **3-Methylheptan-2-one**.

Emergency and First-Aid Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

Exposure Route	First-Aid Measures	Reference(s)
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration and seek immediate medical attention.	[6][8]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention.	[6][13]
Eye Contact	Rinse cautiously with pure water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.	[6][14]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.	[6][13]
Spill	Evacuate personnel. Remove all ignition sources. Ventilate the area. Use spark-proof tools and absorbent, non-combustible material (e.g., sand, vermiculite) to contain the spill. Collect for disposal in a sealed container.	[11][12]

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References

- 1. 3-methylheptan-2-one [chembk.com]
- 2. 3-Methylheptan-2-one | C8H16O | CID 92927 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-Methylheptan-2-one | lookchem [lookchem.com]
- 4. chembk.com [chembk.com]
- 5. 3-Methylheptan-2-one - Hazardous Agents | Haz-Map [haz-map.com]
- 6. echemi.com [echemi.com]
- 7. echemi.com [echemi.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. benchchem.com [benchchem.com]
- 10. fishersci.com [fishersci.com]
- 11. fishersci.com [fishersci.com]
- 12. fishersci.com [fishersci.com]
- 13. cpachem.com [cpachem.com]
- 14. sigmaaldrich.com [sigmaaldrich.com]
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